

3-Aminophenylboronic Acid Pinacol Ester: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)aniline

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical characteristics of 3-Aminophenylboronic acid pinacol ester. It includes detailed experimental protocols for the determination of its physical properties and its application in key synthetic reactions. The information is presented to support researchers and professionals in the fields of chemical synthesis and drug development.

Core Physical and Chemical Properties

3-Aminophenylboronic acid pinacol ester is a versatile reagent in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions. Its physical and chemical properties are crucial for its handling, storage, and reactivity.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ BNO ₂	[1]
Molecular Weight	219.09 g/mol	[1]
CAS Number	210907-84-9	[1]
Melting Point	90-94 °C (lit.)	[1]
Boiling Point	351.2 °C at 760 mmHg (Predicted)	
Density	1.1 ± 0.1 g/cm ³ (Predicted)	
Solubility	Insoluble in water.	
Appearance	White to off-white crystalline powder	
Storage	Store in a cool, dry place. Keep container tightly closed. Recommended storage temperature: 2-8 °C.	

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of 3-Aminophenylboronic acid pinacol ester.

Spectroscopic Data	Key Features
¹ H NMR (Proton Nuclear Magnetic Resonance)	The ¹ H NMR spectrum provides information about the hydrogen atoms in the molecule. Expected signals include those for the aromatic protons, the amine protons, and the methyl protons of the pinacol group. The integration of these signals corresponds to the number of protons in each environment. ^[2] ^[3]
FT-IR (Fourier-Transform Infrared Spectroscopy)	The FT-IR spectrum reveals the functional groups present in the molecule. Characteristic absorption bands for the N-H stretch of the amine group are expected in the region of 3300-3500 cm ⁻¹ . ^[4] Aromatic C-H stretching vibrations typically appear around 3000-3100 cm ⁻¹ . The B-O bond of the boronic ester will also show characteristic absorptions.
Mass Spectrometry (MS)	Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak [M] ⁺ would be expected at an m/z value corresponding to the molecular weight of the compound.

Experimental Protocols

The following are detailed methodologies for the determination of key physical characteristics and for a representative synthetic application of 3-aminophenylboronic acid pinacol ester.

Determination of Melting Point

Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.

Procedure:

- A small amount of finely powdered 3-aminophenylboronic acid pinacol ester is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the Mel-Temp apparatus or attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- The sample is heated at a rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Determination of Solubility

Apparatus: Test tubes, vortex mixer.

Procedure:

- Approximately 10 mg of 3-aminophenylboronic acid pinacol ester is placed in a test tube.
- 1 mL of the solvent to be tested (e.g., water, ethanol, dichloromethane, acetone) is added.
- The mixture is agitated using a vortex mixer for 1-2 minutes.
- The solubility is observed and recorded as soluble, partially soluble, or insoluble.

Suzuki-Miyaura Coupling Reaction: Synthesis of 6-(hetero)arylthieno[3,2-b]pyridines

This protocol is a generalized procedure based on the synthesis of 6-(hetero)arylthieno[3,2-b]pyridines using 3-aminophenylboronic acid pinacol ester.[\[5\]](#)

Materials:

- Methyl 3-amino-6-bromothieno[3,2-b]pyridine-2-carboxylate
- 3-Aminophenylboronic acid pinacol ester
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf))

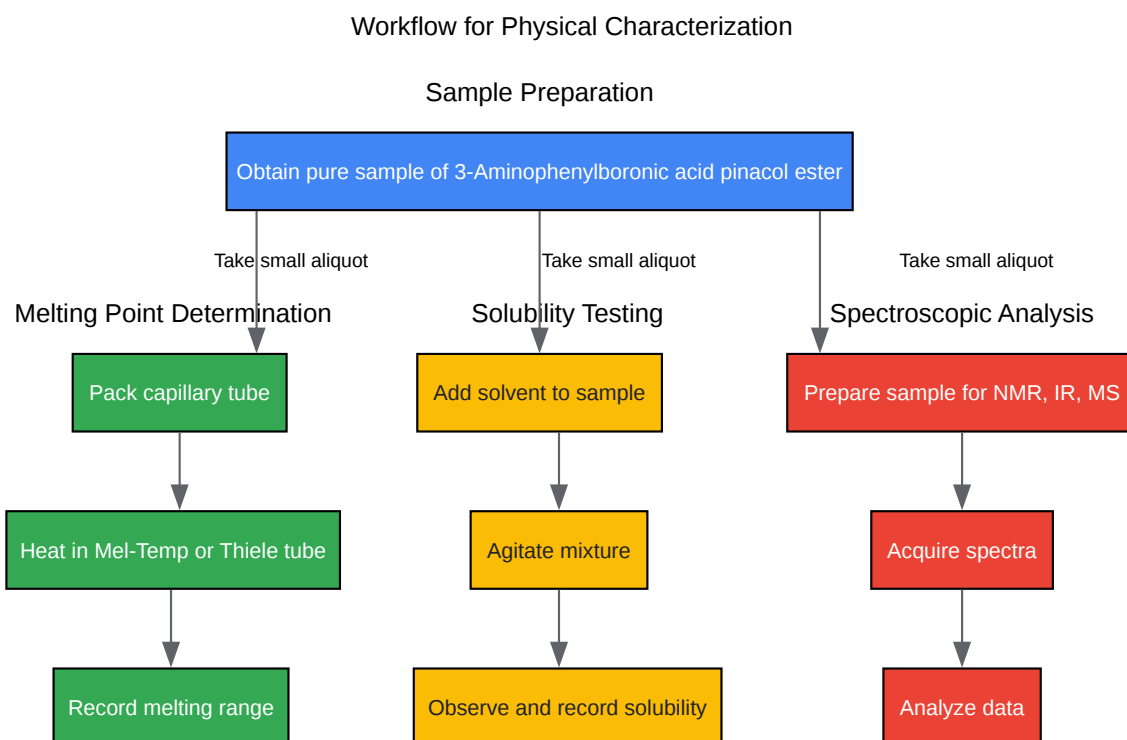
- Base (e.g., K_2CO_3 , CS_2CO_3)
- Solvent (e.g., Dioxane, Toluene, DMF)

Procedure:

- To a reaction vessel, add methyl 3-amino-6-bromothieno[3,2-b]pyridine-2-carboxylate (1 equivalent), 3-aminophenylboronic acid pinacol ester (1.2-1.5 equivalents), the palladium catalyst (0.05-0.1 equivalents), and the base (2-3 equivalents).
- The vessel is evacuated and backfilled with an inert gas (e.g., argon or nitrogen) three times.
- The solvent is added, and the reaction mixture is heated to the desired temperature (typically 80-110 °C) with stirring.
- The reaction progress is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction mixture is cooled to room temperature, diluted with an organic solvent, and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired 6-(3-aminophenyl)thieno[3,2-b]pyridine derivative.

Mandatory Visualizations

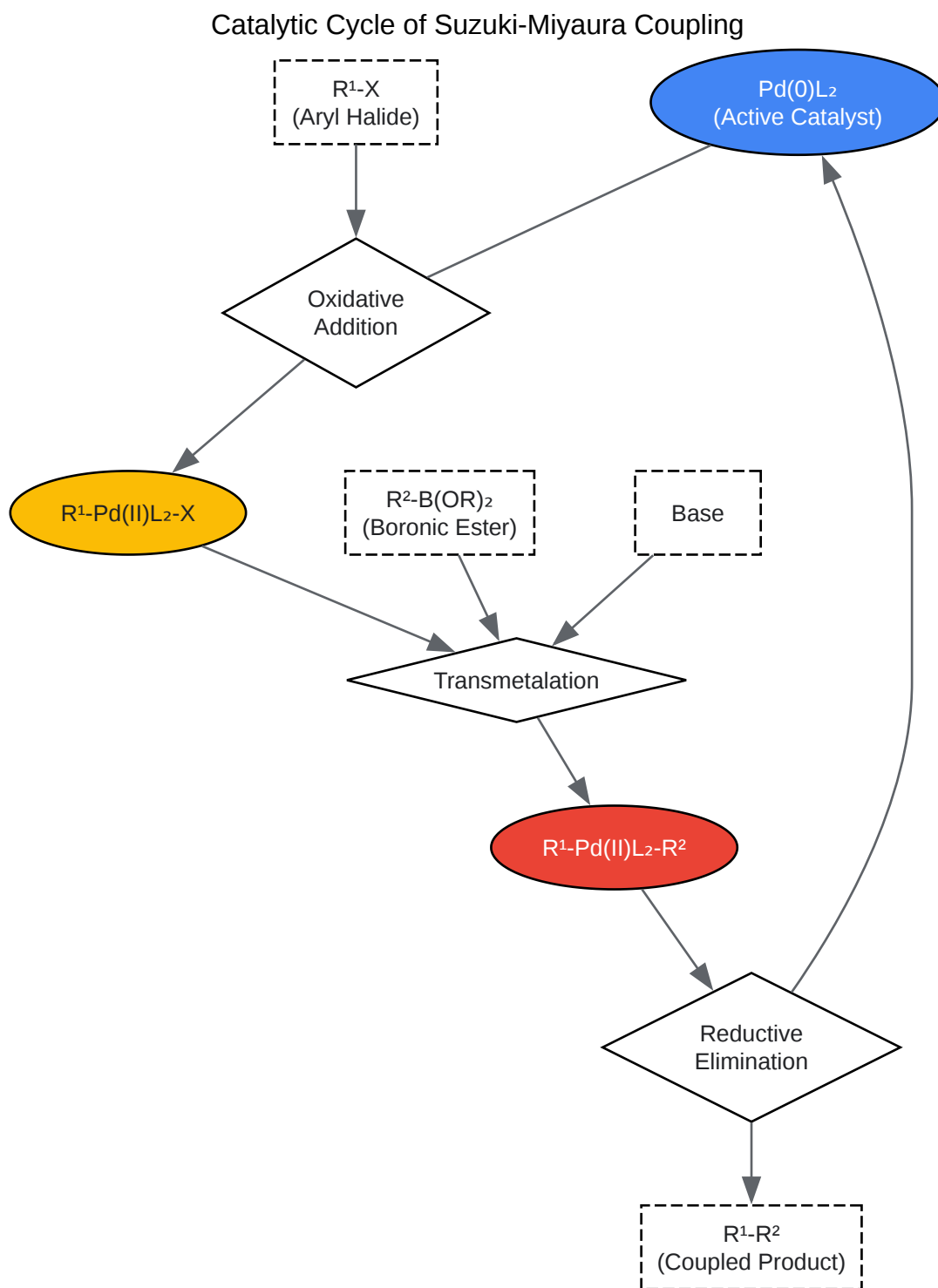
Experimental Workflow: Determination of Physical Characteristics



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Caption: Workflow for determining the physical characteristics of a compound.

Signaling Pathway: Suzuki-Miyaura Coupling Catalytic Cycle

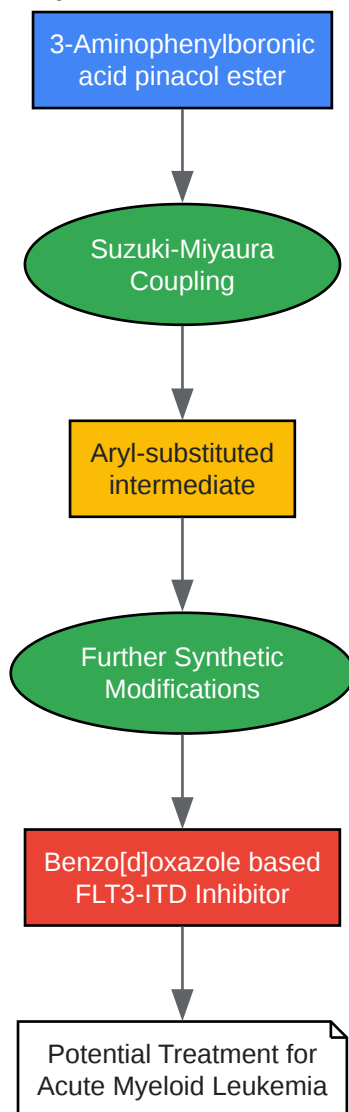


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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Logical Relationship: Application in Drug Discovery

Role in the Synthesis of FLT3-ITD Inhibitors



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Caption: Synthetic route to FLT3-ITD inhibitors utilizing 3-aminophenylboronic acid pinacol ester.

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